

Part 1: Chemical Identity & Hazard Assessment

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 2-Mes-ADP

CAS No.: 475193-31-8

Cat. No.: B604956

[Get Quote](#)

Scientific Rationale for Controlled Disposal

As researchers, we must look beyond the Safety Data Sheet (SDS). While **2-MeS-ADP** is frequently labeled "Caution: Substance not fully tested," its mechanism of action dictates our disposal strategy.

The Bioactivity Factor: **2-MeS-ADP** is a potent agonist of mammalian P2Y1, P2Y12, and P2Y13 receptors [1]. These receptors are evolutionarily conserved. Releasing stable, high-affinity agonists into municipal wastewater can theoretically disrupt purinergic signaling in aquatic organisms, affecting thrombocytes and neural development. Therefore, we treat this not just as chemical waste, but as bioactive waste.

Table 1: Physicochemical Properties Relevant to Disposal

Property	Specification	Operational Implication
CAS Number	31921-07-0 (Generic)	Use for waste manifesting.
Physical State	Solid (Lyophilized powder)	High risk of aerosolization; use fume hood.
Solubility	Water (50 mg/mL)	Readily mobilizes in water systems (Runoff risk).
Stability	Labile at acidic pH (< pH 4)	Hydrolyzes to 2-MeS-AMP; do not rely on pH alone for deactivation.
Reactivity	Incompatible with strong oxidizers	Do not mix with bleach/peroxides in waste carboys.

Part 2: Disposal Workflows & Protocols

Protocol A: Solid Waste (Lyophilized Powder/Spills)

Context: Expired stock or spill cleanup.

- PPE: Nitrile gloves (double-gloved recommended), lab coat, safety goggles. Respiratory protection (N95) if working outside a fume hood.
- Containment:
 - Expired Vials: Keep the cap tight. Wrap the vial in Parafilm. Place the entire vial into a clear plastic waste bag.
 - Spills: Dampen a paper towel with water (to prevent dust generation) and wipe up the powder. Place the towel into the solid waste bag.
- Labeling: Affix a hazardous waste tag.
 - Constituents: "2-Methylthioadenosine-5'-diphosphate (Trace)."
 - Hazard Checkbox: "Toxic" (Precautionary classification for bioactive agents).[1]

- Destination: Solid Chemical Waste Drum (for Incineration).

Protocol B: Liquid Waste (Stock Solutions & Aliquots)

Context: High-concentration stock solutions (e.g., 10mM - 100mM).

Crucial Decision Point: The disposal stream is determined by the solvent, not the solute.

- Aqueous Solutions (Water/TE Buffer):
 - Pour into the Aqueous Chemical Waste carboy.
 - Note: Ensure the carboy pH is between 5-9 to prevent uncontrolled hydrolysis or off-gassing if other wastes are present.
- Organic Solutions (DMSO/Ethanol):
 - Pour into the Non-Halogenated Organic Solvent carboy.
 - Reasoning: **2-MeS-ADP** is often dissolved in DMSO for stock. DMSO penetrates skin and carries the agonist with it; handle with extreme care.

Protocol C: Experimental Waste (Cell Culture Media)

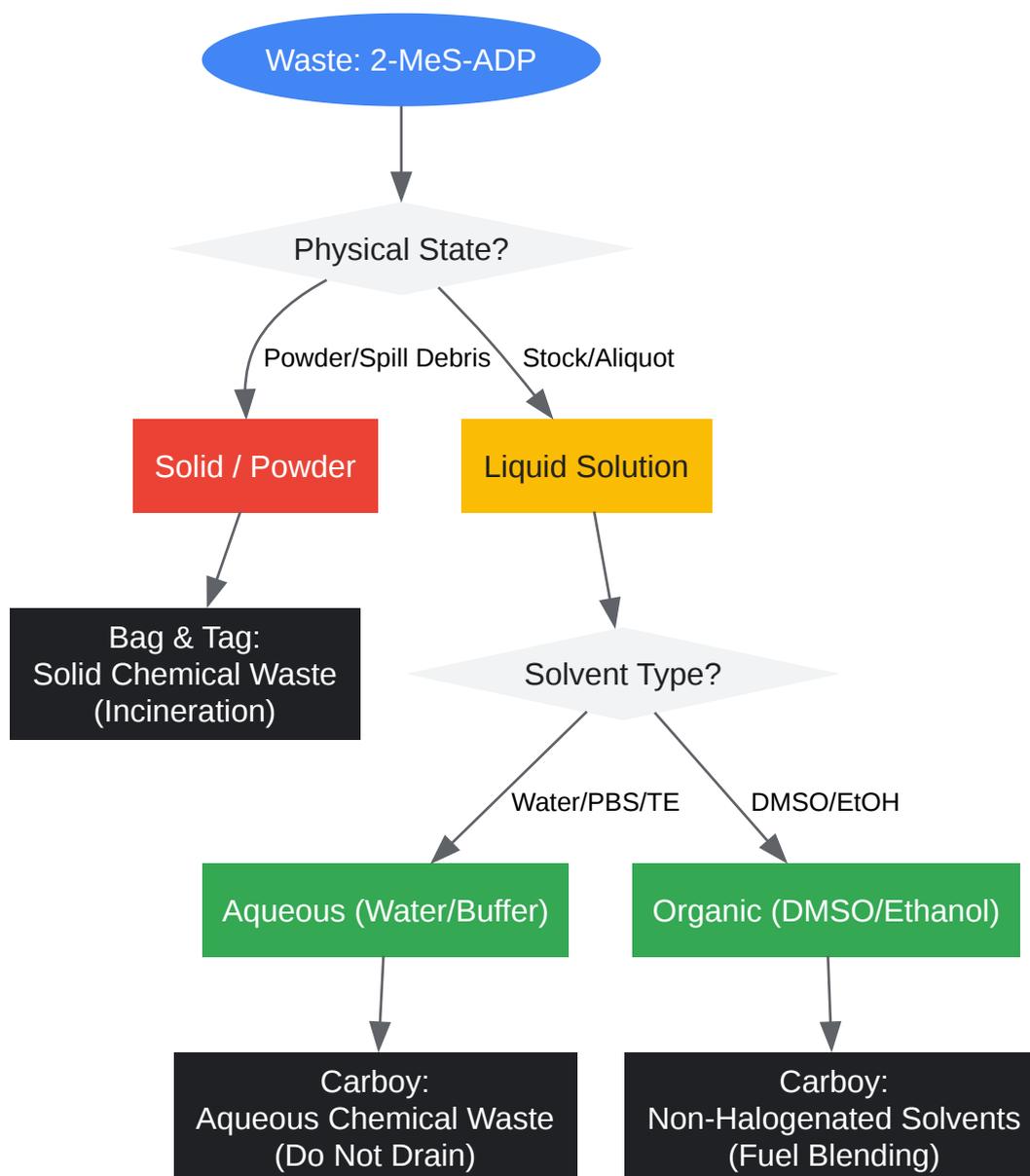
Context: Micromolar concentrations (e.g., 10 μ M) in large volumes of media.

- Assessment: At low micromolar concentrations, the volume of media is the primary waste driver.
- Deactivation (Optional but Recommended):
 - If your facility permits, autoclave the media waste. Thermal degradation breaks the phosphoanhydride bonds, reducing the compound to less active nucleosides.
- Disposal:
 - Standard: Collect in "Liquid Biohazardous Waste" or "Chemical Waste" carboys depending on whether viral/bacterial vectors are also present.

- Strict Compliance: If no biological agents are present, default to Aqueous Chemical Waste to ensure incineration.

Part 3: Logic Visualization (Decision Tree)

The following diagram outlines the decision logic for segregating **2-MeS-ADP** waste streams to ensure compliance and safety.



[Click to download full resolution via product page](#)

Caption: Operational decision tree for segregating **2-MeS-ADP** waste based on physical state and solvent carrier.

Part 4: Regulatory & Compliance Notes

- RCRA Status (USA): **2-MeS-ADP** is not a P-listed or U-listed waste [2]. However, the "Generator Knowledge" clause requires us to declare it based on its biological potency.
- European CLP: Dispose of contents/container to an approved waste disposal plant in accordance with local/regional/national/international regulations [3].
- Chain of Custody: Always fill out the waste manifest completely. "Unknowns" cost significantly more to dispose of and delay pickup.

References

- National Institutes of Health (NIH). P2Y Receptor Signaling in Health and Disease. PubMed Central. Available at: [\[Link\]](#)
- Environmental Protection Agency (EPA). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- To cite this document: BenchChem. [Part 1: Chemical Identity & Hazard Assessment]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b604956#2-mes-adp-proper-disposal-procedures\]](https://www.benchchem.com/product/b604956#2-mes-adp-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com